

Application Notes and Protocols for the Synthesis of Monodisperse Silica Spheres

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Compound of Interest

Compound Name: SI-2

Cat. No.: B107595

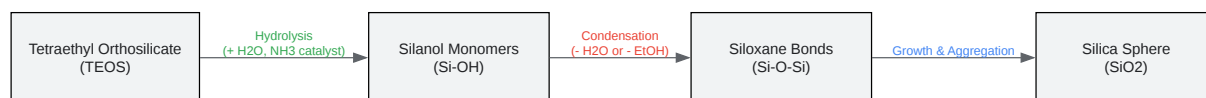
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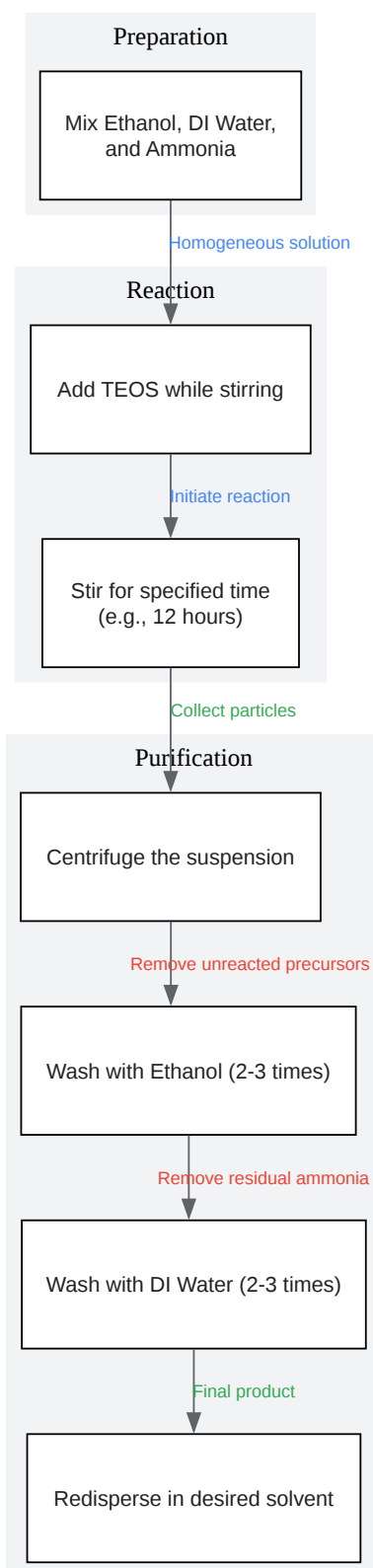
For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the synthesis of monodisperse silica spheres, primarily based on the Stöber method. The Stöber process is a widely used sol-gel technique that allows for the production of uniform silica nanoparticles with controllable sizes.^[1] This method involves the hydrolysis and condensation of a silica precursor, typically tetraethyl orthosilicate (TEOS), in an alcohol solvent with a catalyst, usually ammonia.^{[1][2]} The ability to precisely control particle size makes these silica spheres ideal for a variety of applications in research and drug development, including their use as carriers for drug delivery.^{[1][3][4]}

I. Chemical Reaction Pathway

The synthesis of silica spheres via the Stöber process proceeds in two main steps: hydrolysis and condensation. In the presence of a basic catalyst like ammonia, tetraethyl orthosilicate (TEOS) first hydrolyzes to form silanol monomers (Si-OH). These monomers then undergo condensation to form siloxane bonds (Si-O-Si), leading to the nucleation and growth of silica particles.^{[5][6]}





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